

# Unveiling Polyquaternium-69: A Technical Guide for Formulation Scientists

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## Compound of Interest

Compound Name: PQ-69

Cat. No.: B15571721

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A comprehensive technical overview of Polyquaternium-69 (**PQ-69**), a sophisticated polymer integral to the advancement of cosmetic formulations, particularly in the hair care sector. This document serves as an in-depth guide for researchers, scientists, and drug development professionals, detailing the compound's origin, physicochemical properties, and performance characteristics.

## Executive Summary

Polyquaternium-69 is a synthetically derived, complex copolymer primarily utilized in the cosmetics industry as a film-forming and hair-fixing agent. It is not a therapeutic compound and therefore does not have associated signaling pathways or a traditional drug discovery origin. Instead, its development was driven by the need for advanced hair styling polymers that offer superior hold, humidity resistance, and sensory attributes. This guide will elucidate the technical specifications of **PQ-69**, present performance data in a structured format, and provide detailed experimental protocols for its evaluation.

## Discovery and Origin

Polyquaternium-69 is a synthetic polymer, not a naturally occurring compound. Its invention was a result of targeted polymer chemistry research aimed at creating a high-performance hair styling agent. It is a quaternary ammonium salt formed by the polymerization of four distinct monomers:

- Vinylpyrrolidone (VP): Contributes to the initial stiffness of the polymer film on the hair.
- Vinyl Caprolactam (VCL): Enhances the hydrophobicity of the polymer, leading to increased flexibility and durability of the hair style. It also contributes to the shine-enhancing properties of the final formulation.[\[1\]](#)
- Dimethylaminopropyl Methacrylamide (DMAPMA): Imparts conditioning properties, resulting in a smoother film and more flexible hold.[\[1\]](#)
- Methacryloylaminopropyl Lauryl Dimonium Chloride (MAPLDAC): A hydrophobically modified quaternary monomer that provides durability, substantivity to the hair, and facilitates the polymer's associative behavior with other formulation components.[\[1\]](#)

The specific combination and ratio of these monomers were optimized to create a polymer with a unique balance of properties, including strong hold, excellent humidity resistance, and a pleasing feel on the hair.[\[1\]](#)

## Physicochemical Properties

Polyquaternium-69 is characterized as a hydrophobic, yet water-soluble polymer. It has a weakly cationic nature, which allows for broad compatibility with a wide range of cosmetic ingredients, including anionic gelling agents.[\[1\]](#)

| Property              | Description                                  |
|-----------------------|--|
| INCI Name             | Polyquaternium-69                            |
| CAS Number            | 748809-45-2                                  |
| Appearance            | Slightly hazy, yellow-colored viscous liquid |
| Solubility            | Water-soluble                                |
| pH (as supplied)      | 6.0 - 8.0                                    |
| Recommended Use Level | 0.5 - 5%                                     |

## Performance Data

The efficacy of Polyquaternium-69 as a hair styling agent has been demonstrated through various performance tests.

## High Humidity Curl Retention

One of the key performance attributes of Polyquaternium-69 is its ability to maintain a hair style in high humidity conditions.

| Time (hours) | Polyquaternium-69 Gel (4% solids) | Commercial Gel (PVP/VA Copolymer) |
|--------------|-----------------------------------|-----------------------------------|
| 1            | >90%                              | Fails                             |
| 24           | >90%                              | -                                 |

Data extrapolated from graphical representations in "Polyquaternium-69: A New Fixative Polymer with Enhanced Styling Benefits."

## Hair Stiffness and Durability

The stiffness and durability of the polymer film on hair are critical for long-lasting hold. These properties are often measured using a texture analyzer.

| Parameter                          | Polyquaternium-69 Gel (4% solids) | PVP K-90 Gel (4% solids) | Commercial Gel (PVP/VA Copolymer) |
|------------------------------------|-----------------------------------|--------------------------|-----------------------------------|
| Initial Stiffness (F1, grams)      | ~700                              | 335                      | -                                 |
| Durability of Stiffness (F10/F1)   | 0.86                              | 0.66                     | -                                 |
| Stiffness at 50% RH (Force, grams) | Higher than commercial gel        | -                        | Lower than PQ-69 gel              |
| Stiffness at 90% RH (Force, grams) | Higher than commercial gel        | -                        | Lower than PQ-69 gel              |

Data sourced from "Polyquaternium-69: A New Fixative Polymer with Enhanced Styling Benefits."[\[1\]](#)

## Hair Shine

Polyquaternium-69 has been shown to enhance hair shine, which can be quantified using digital image analysis to measure specular reflection intensity.

| Treatment                 | Maximum Specular Reflection Intensity (Arbitrary Units) |
|---------------------------|---|
| Untreated Control         | 210 ± 4   |
| Polyquaternium-69 Treated | 226 ± 3   |

Data sourced from "Polyquaternium-69: A New Fixative Polymer with Enhanced Styling Benefits."[\[1\]](#)

## Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of Polyquaternium-69.

### High Humidity Curl Retention Test

Objective: To assess the ability of a hair styling product to maintain a curl under high humidity conditions.

Materials:

- Hair tresses (standardized length and weight)
- Styling product containing Polyquaternium-69
- Curlers
- Humidity chamber (maintained at 80°F and 90% relative humidity)
- Calibrated board for measuring curl length

**Procedure:**

- Cleanse and dry the hair tresses.
- Apply a standardized amount of the styling product evenly to each tress.
- Wind each tress onto a curler.
- Dry the curled tresses overnight under controlled conditions.
- Remove the curlers and measure the initial length of each curl.
- Suspend the curls in the humidity chamber.
- Periodically measure the length of the curls over a 24-hour period.
- Calculate the percentage of curl retention at each time point using the formula: % Curl Retention =  $((\text{Initial Length} - \text{Final Length}) / (\text{Initial Length} - \text{Straight Length})) * 100$

## Water Resistance (Tress Dunk Test)

Objective: To evaluate the water resistance of a hair styling product.

**Materials:**

- Hair tresses (standardized length and weight, e.g., 3.5g)
- Styling product containing Polyquaternium-69 (e.g., 0.5g)
- Container of water
- Calibrated board for measuring droop

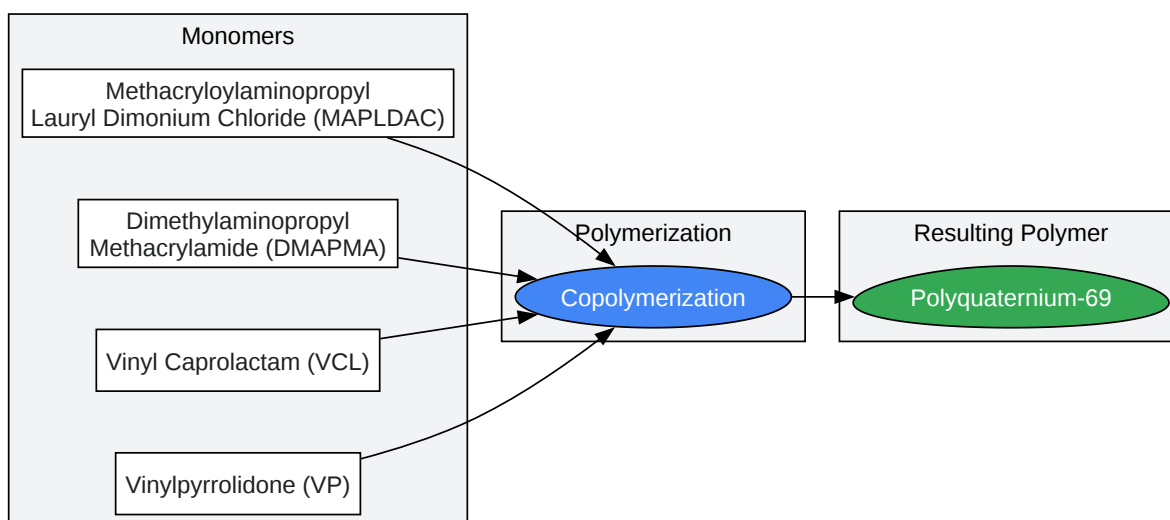
**Procedure:**

- Apply the styling product to a hair tress.
- Style the tress into a flat ribbon or spike and allow it to dry completely.

- Submerge the dried tress in water for 5 seconds.
- Remove the tress and hold it horizontally.
- Measure the rate and extent of "droop" against the calibrated board over a set period.

## Visualizations

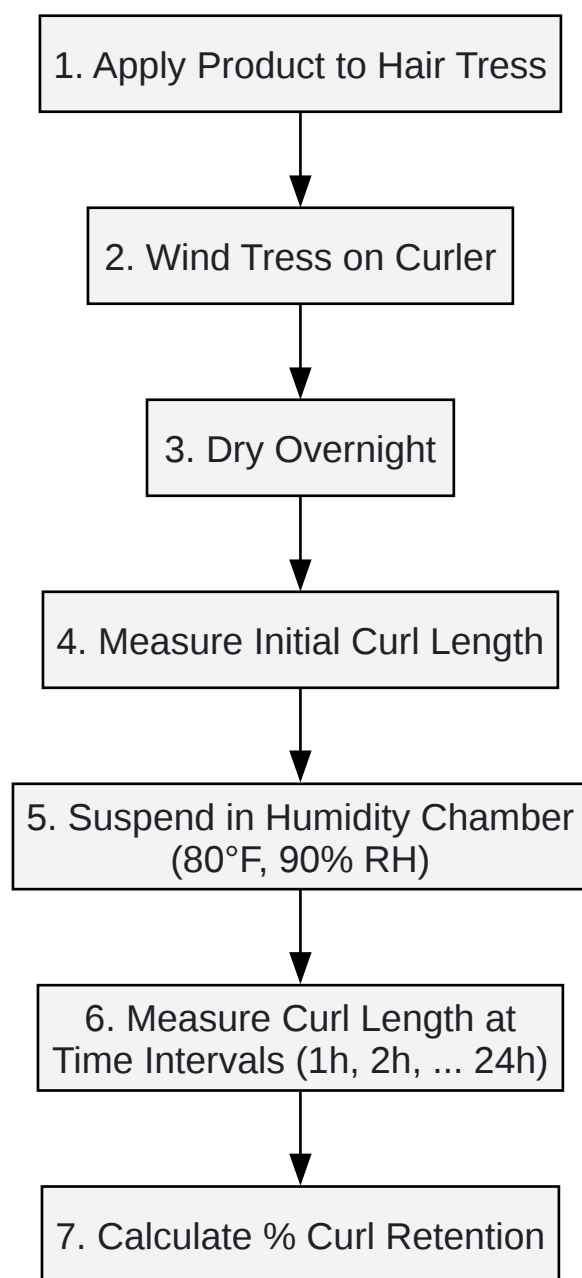
### Monomer Composition of Polyquaternium-69



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Caption: Monomer components of Polyquaternium-69.

## High Humidity Curl Retention Experimental Workflow



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Caption: Workflow for High Humidity Curl Retention Test.

## Conclusion

Polyquaternium-69 represents a significant advancement in the field of cosmetic polymers, offering formulators a versatile tool to create high-performance hair styling products. Its unique monomer composition provides a synergistic combination of hold, humidity resistance, and desirable sensory properties. The quantitative data and detailed experimental protocols

presented in this guide provide a solid foundation for researchers and scientists to understand, evaluate, and effectively utilize Polyquaternium-69 in innovative cosmetic formulations. As the demand for long-lasting, high-efficacy styling products continues to grow, the importance of well-characterized and high-performance polymers like Polyquaternium-69 will undoubtedly increase.

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## References

- 1. [cosmeticsciencetechnology.com](https://www.cosmeticsciencetechnology.com) [cosmeticsciencetechnology.com]
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